

physical and chemical properties of 9-Fluorenone hydrazone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Fluorenone hydrazone

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An In-depth Technical Guide to 9-Fluorenone Hydrazone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical, chemical, and spectroscopic properties of **9-Fluorenone hydrazone**. It includes detailed experimental protocols for its synthesis, an examination of its chemical reactivity, and its applications in various scientific fields.

Physical and Chemical Properties

9-Fluorenone hydrazone is a yellow to orange crystalline solid.^[1] It is a heterocyclic compound utilized as a versatile building block in organic synthesis.^[2] Key physical and chemical data are summarized in the table below.

Property	Value
Molecular Formula	C ₁₃ H ₁₀ N ₂
Molecular Weight	194.23 g/mol [2][3]
Melting Point	148-150 °C[1][4][5]
Boiling Point	362.5 °C at 760 mmHg[1][4][5]
Density	1.23 g/cm ³ [1][4]
Appearance	Yellow to orange crystalline solid[1][6]
Solubility	Soluble in nonpolar solvents.[1] Low water solubility.[6]
Flash Point	173 °C[1]
Refractive Index	1.682[1]
pKa	0.29 ± 0.20 (Predicted)[1][4]
CAS Number	13629-22-6[3]

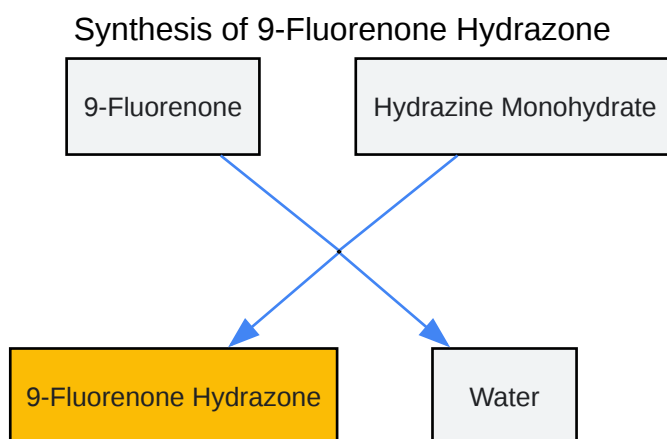
Spectroscopic Data

The structural and electronic properties of **9-Fluorenone hydrazone** have been characterized using various spectroscopic techniques.[7][8]

Spectroscopy	Data
¹ H NMR	Spectra have been reported in various solvents including CD ₃ CN, CDCl ₃ , DMSO-d ₆ , and methanol-d ₄ . [7] [8]
¹³ C NMR	Spectra have been reported in various solvents including CD ₃ CN, CDCl ₃ , DMSO-d ₆ , and methanol-d ₄ . [7] [8]
Infrared (IR)	FTIR and ATR-IR spectra are available. [3] The NIST WebBook provides its gas-phase IR spectrum. [9]
Mass Spectrometry (MS)	Mass spectral data is available through NIST and PubChem. [3] [9]
UV-Vis	The electronic absorption spectra have been studied. [7] [8]

Synthesis of 9-Fluorenone Hydrazone

The primary method for synthesizing **9-Fluorenone hydrazone** is the condensation reaction between 9-fluorenone and hydrazine.[\[2\]](#)[\[10\]](#)



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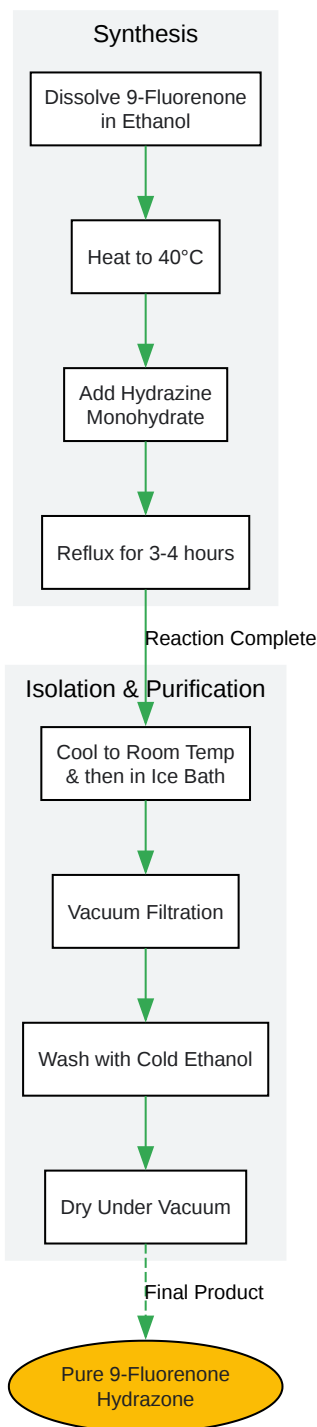
Caption: Reaction scheme for the synthesis of **9-Fluorenone hydrazone**.

Experimental Protocol

A common and effective protocol for the synthesis of **9-Fluorenone hydrazone** is as follows:
[\[11\]](#)

- Dissolution: In a round-bottom flask equipped with a reflux condenser, dissolve 9-fluorenone in ethanol.[\[11\]](#)[\[12\]](#)
- Heating: Heat the mixture to approximately 40 °C until a homogeneous solution is formed.
[\[11\]](#)[\[13\]](#)
- Addition of Hydrazine: Add an excess of hydrazine monohydrate (typically 2.8 equivalents or more) to the solution.[\[11\]](#)[\[14\]](#)
- Reflux: Heat the reaction mixture to reflux (around 105 °C) and maintain this temperature for 3 to 4 hours.[\[12\]](#)[\[13\]](#) The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).[\[12\]](#)[\[13\]](#)
- Crystallization: After the reaction is complete, cool the mixture to room temperature, followed by further cooling in an ice bath to facilitate the precipitation of the product.[\[12\]](#)[\[15\]](#)
- Isolation: Collect the resulting yellow, needle-like crystals by vacuum filtration.[\[11\]](#)[\[15\]](#)
- Washing and Drying: Wash the collected solid with a small amount of cold ethanol and dry it under a vacuum to yield the purified **9-Fluorenone hydrazone**.[\[11\]](#)[\[12\]](#)

Experimental Workflow for Synthesis



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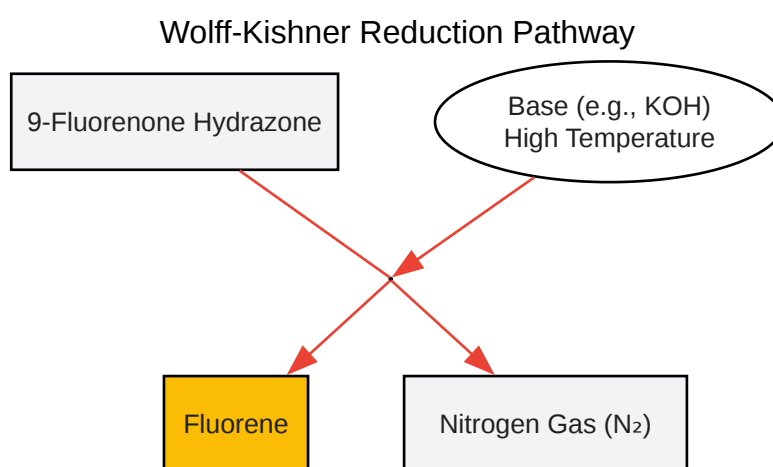
Caption: General workflow for the synthesis and purification of **9-Fluorenone hydrazone**.

Chemical Reactivity and Pathways

9-Fluorenone hydrazone serves as a precursor in various chemical transformations.

Wolff-Kishner Reduction

Under basic conditions at elevated temperatures, **9-Fluorenone hydrazone** can undergo a Wolff-Kishner reduction to yield fluorene.^[14] This reaction is a classic method for the deoxygenation of ketones.



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Caption: The Wolff-Kishner reduction of **9-Fluorenone hydrazone** to fluorene.

Formation of Azines

When **9-Fluorenone hydrazone** reacts with another molecule of 9-fluorenone, it can form N,N'-Bis(fluoren-9-ylidene) hydrazine, also known as fluorenone azine.^[14] This is a common side reaction if there is an insufficient excess of hydrazine during the initial synthesis.^[14]

Applications

9-Fluorenone hydrazone is a valuable intermediate in several areas:

- Organic Synthesis: It is a key reactant for synthesizing a variety of organic compounds, including those with potential biological and pharmaceutical relevance.[1]
- Detection of Carbonyl Compounds: It can be used as a reagent to form stable derivatives with carbonyl compounds, enabling their detection and quantification.[1]
- Chromatography: It has applications as a modifier in chromatographic techniques to improve the separation and identification of compounds.[1]
- Materials Science: Its derivatives, such as fluorenone azine, possess unique photophysical and electronic properties, making them suitable for applications in organic electronics and as chemosensors.[16]

Safety Information

- Hazards: **9-Fluorenone hydrazone** is known to cause skin and serious eye irritation.[3] It may also cause respiratory irritation.[6]
- Handling: Standard laboratory safety precautions should be observed, including the use of personal protective equipment such as gloves and safety glasses.[6] Work should be conducted in a well-ventilated area.[6]
- Storage: Store in a dry, cool, and well-ventilated place with containers kept tightly closed.[6] It is incompatible with strong oxidizing agents.[6]

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- To cite this document: BenchChem. [physical and chemical properties of 9-Fluorenone hydrazone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081633#physical-and-chemical-properties-of-9-fluorenone-hydrazone]

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